

# Theoretical and Structural Analysis of 4-Butyl-3-thiosemicarbazide: A Technical Guide

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## Compound of Interest

Compound Name: **4-Butyl-3-thiosemicarbazide**

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This technical guide provides a comprehensive overview of the theoretical and structural characteristics of **4-Butyl-3-thiosemicarbazide**, a molecule of interest in medicinal chemistry and materials science. While direct theoretical studies on this specific compound are not extensively published, this document outlines the established experimental and computational protocols used for its synthesis, characterization, and structural elucidation, drawing upon data from closely related thiosemicarbazide derivatives.

## Molecular Structure and Properties

**4-Butyl-3-thiosemicarbazide** (CAS: 6610-31-7) is an organosulfur compound featuring a thiosemicarbazide core with a butyl group attached to the N4 nitrogen atom.<sup>[1]</sup> Its fundamental properties are summarized below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>13</sub> N <sub>3</sub> S
Molecular Weight	147.24 g/mol
Melting Point	74 °C
Canonical SMILES	CCCCNC(=S)NN
InChI Key	KNGDMOLRXYKGAD-UHFFFAOYSA-N

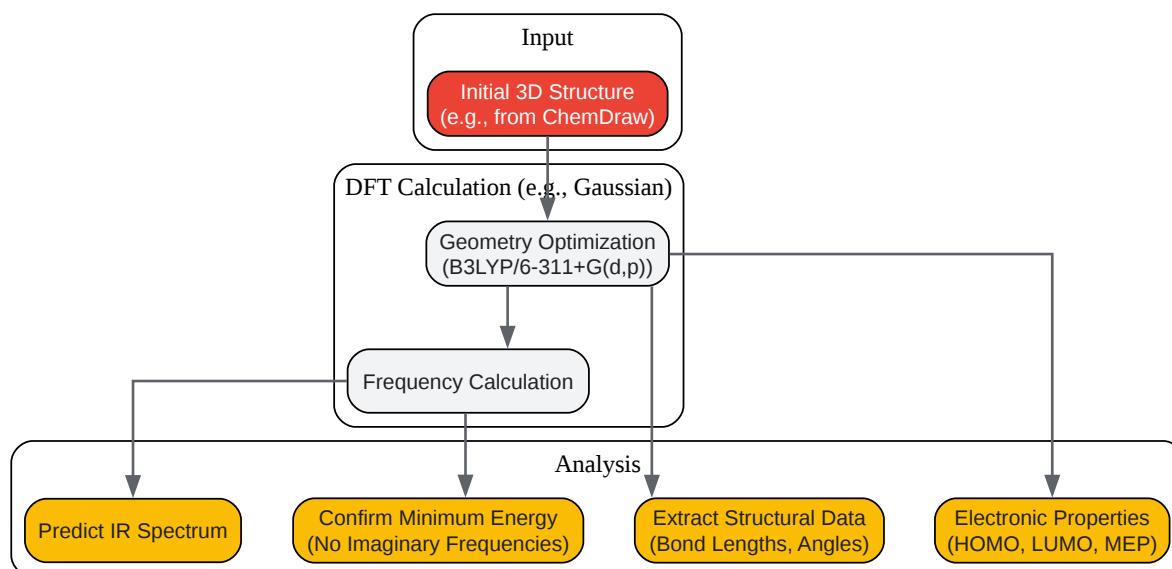
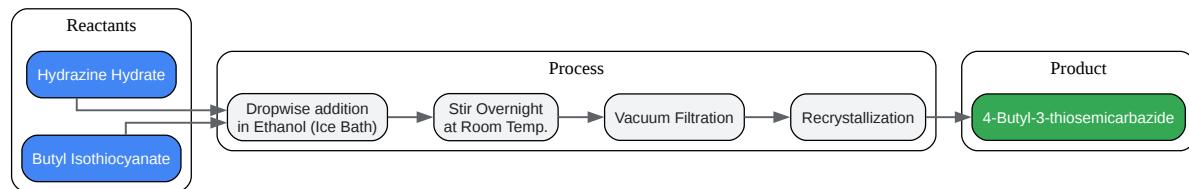
# Experimental Protocols

## Synthesis of 4-Butyl-3-thiosemicarbazide

The synthesis of 4-substituted-3-thiosemicarbazides is typically achieved through the reaction of an appropriate isothiocyanate with hydrazine hydrate.[\[2\]](#) This method provides a direct and efficient route to the target compound.

Protocol:

- **Reaction Setup:** To a solution of hydrazine monohydrate (1.0 mmol) in ethanol (10 mL), add a solution of butyl isothiocyanate (1.0 mmol) in ethanol (10 mL) dropwise. The addition should be performed with vigorous stirring while the reaction vessel is cooled in an ice bath to manage the exothermic reaction.
- **Reaction Execution:** After the addition is complete, allow the reaction mixture to stir and slowly warm to room temperature. Let the mixture stand overnight to ensure complete reaction and precipitation of the product.
- **Product Isolation:** Collect the resulting solid precipitate by vacuum filtration.
- **Purification:** Wash the collected solid with cold ethanol (2 x 10 mL) to remove any unreacted starting materials and byproducts. The product can be further purified by recrystallization from a suitable solvent like ethanol or methanol to yield a white, crystalline solid.[\[3\]](#)



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## References

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